

Technical Guide to the Safety of 1-Hexanol-d13

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Hexanol-d13

Cat. No.: B15581862

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **1-Hexanol-d13**. Due to the limited availability of a complete Safety Data Sheet (SDS) for the deuterated compound, this guide leverages data from the well-characterized non-deuterated analogue, 1-Hexanol. The safety profiles are expected to be very similar. Information specific to **1-Hexanol-d13** is explicitly noted.

Section 1: Product Identification and Properties

This section details the fundamental chemical and physical properties of **1-Hexanol-d13** and its non-deuterated counterpart.

Property	1-Hexanol-d13	1-Hexanol
CAS Number	204244-84-8	111-27-3[1][2]
Molecular Formula	C ₆ D ₁₃ HO[3]	C ₆ H ₁₄ O[1]
Molecular Weight	115.25 g/mol [3]	102.17 g/mol
Appearance	Colorless liquid[1]	Clear, colorless liquid with a characteristic sweet odor[1][2]
Boiling Point	No data available	155.8 °C[2]
Melting Point	No data available	-46.7 °C[2]
Flash Point	59.00 °C (closed cup)	60 °C (closed cup)[2]
Density	No data available	0.814 g/cm ³ at 20 °C[2]
Solubility	No data available	Slightly soluble in water. Miscible with alcohol and ether.[1]

Section 2: Hazard Identification and GHS Classification

1-Hexanol-d13 is classified as a hazardous substance. The GHS classification is summarized below.

Hazard Class	GHS Code	Description
Flammable liquids	H226	Flammable liquid and vapor
Acute toxicity, Oral	H302	Harmful if swallowed
Acute toxicity, Dermal	H312	Harmful in contact with skin[2]
Serious eye damage/eye irritation	H319	Causes serious eye irritation[2]
Hazardous to the aquatic environment, long-term hazard	H412	Harmful to aquatic life with long lasting effects

Signal Word: Warning

Hazard Pictograms:

- GHS02: Flame (Flammable)
- GHS07: Exclamation Mark (Harmful, Irritant)

Section 3: Toxicological Data

The toxicological profile is based on data for 1-Hexanol.

Toxicity Metric	Value	Species	Route
LD50	720 mg/kg	Rat	Oral[2]
LD50	1,500 mg/kg	Rabbit	Dermal[2]

Key Toxicological Effects:

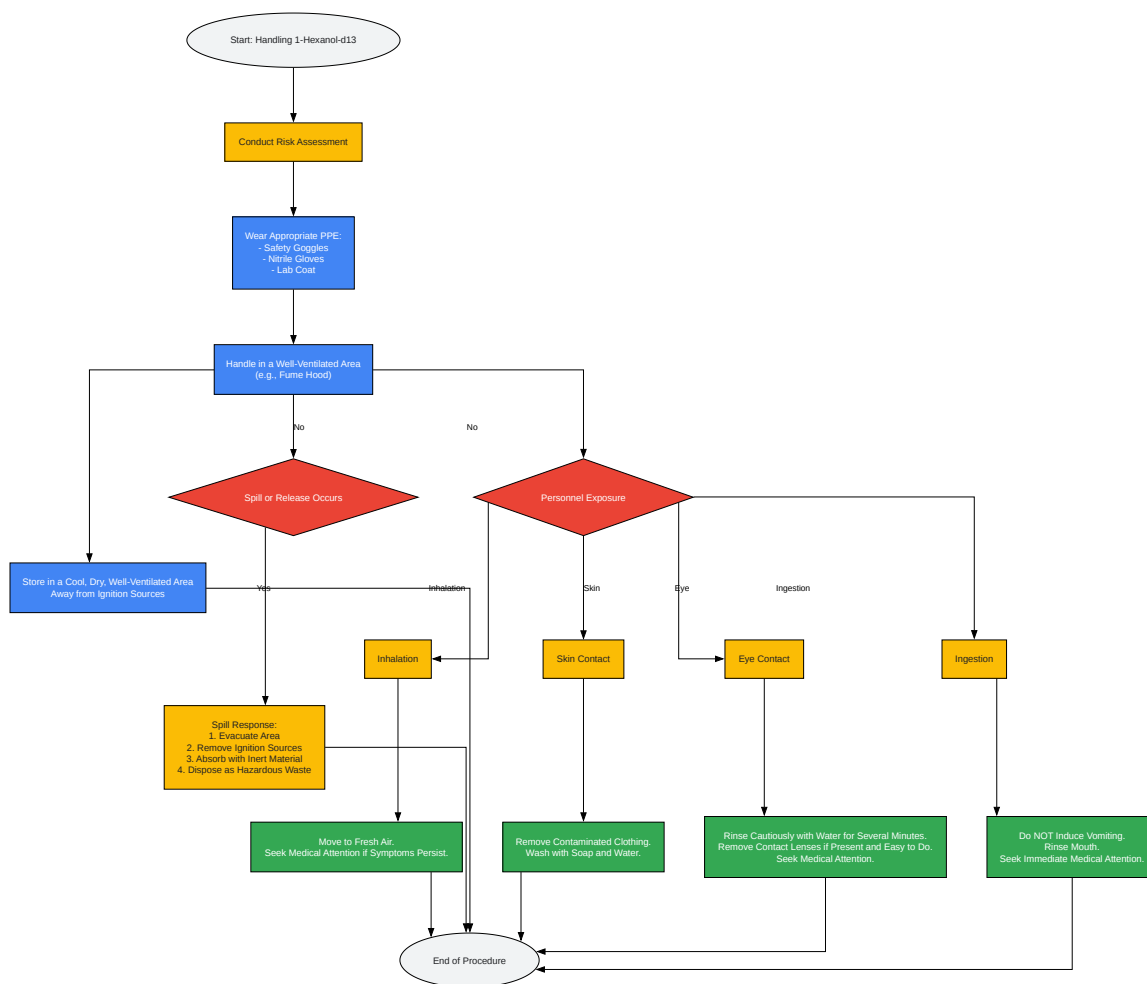
- Eye Irritation: Causes serious eye irritation.[2]
- Skin Irritation: May cause mild skin irritation upon prolonged or repeated contact.[1]
- Inhalation: Inhalation of high concentrations of vapor may cause drowsiness, dizziness, and respiratory tract irritation.[1]
- Ingestion: Harmful if swallowed.[1] May cause nausea, vomiting, and headache. Aspiration into the lungs may cause chemical pneumonitis.[1]
- Chronic Exposure: Repeated exposure may lead to skin dryness and cracking.[1]

Section 4: Experimental Protocols

Detailed experimental protocols for the toxicological endpoints are not available in the provided safety data sheets. The LD50 values are standard acute toxicity tests. For example, the oral LD50 in rats would have been determined by administering varying doses of 1-Hexanol to groups of rats and observing the mortality over a specified period, typically 14 days.

Section 5: Safe Handling and Emergency Procedures

A logical workflow for the safe handling and emergency response for **1-Hexanol-d13** is presented in the diagram below.



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Caption: Safe Handling and Emergency Response Workflow for **1-Hexanol-d13**.

Precautionary Statements for Safe Handling:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[4]
- P233: Keep container tightly closed.
- P240: Ground/bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of water and soap.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Section 6: Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.[1] Combustion may produce carbon monoxide and carbon dioxide.[1]

Section 7: Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition. Wear appropriate personal protective equipment.[5]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local / national regulations.

Section 8: Stability and Reactivity

- Reactivity: No data available for **1-Hexanol-d13**. 1-Hexanol is stable under normal conditions.[2]
- Chemical Stability: Stable under recommended storage conditions.[2]
- Possibility of Hazardous Reactions: Vapors may form explosive mixtures with air.[1]
- Conditions to Avoid: Heat, flames, and sparks.[6]
- Incompatible Materials: Strong oxidizing agents, strong acids.[5]
- Hazardous Decomposition Products: Carbon oxides formed during combustion.[1]

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- To cite this document: BenchChem. [Technical Guide to the Safety of 1-Hexanol-d13]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15581862/docs#technical-guide-to-the-safety-of-1-hexanol-d13\]](https://www.benchchem.com/product/b15581862/docs#technical-guide-to-the-safety-of-1-hexanol-d13)

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